

The Biological Activity of dmDNA31: A Technical Guide

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Compound of Interest

Compound Name: *dmDNA31*

Cat. No.: *B15559173*

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Introduction

dmDNA31, chemically known as 4-dimethylaminopiperidino-hydroxybenzoxazino rifamycin, is a potent, novel antibiotic belonging to the rifamycin class.^{[1][2][3]} It has demonstrated significant bactericidal activity, particularly against *Staphylococcus aureus* (*S. aureus*).^{[1][2]} This document provides a comprehensive overview of the biological activity of **dmDNA31**, its mechanism of action, and its application as the cytotoxic payload in the antibody-antibiotic conjugate (AAC), DSTA4637S.

Core Mechanism of Action

The primary mode of action of **dmDNA31** is the inhibition of bacterial DNA-dependent RNA polymerase.^{[1][4]} By binding to the β subunit of the RNA polymerase within the DNA/RNA channel, **dmDNA31** sterically occludes the path of the elongating RNA transcript.^[4] This physical blockage prevents the synthesis of RNA beyond a length of two to three nucleotides, thereby halting the production of essential bacterial proteins and leading to cell death.^[4]

dmDNA31 as a Payload in Antibody-Antibiotic Conjugates (AACs)

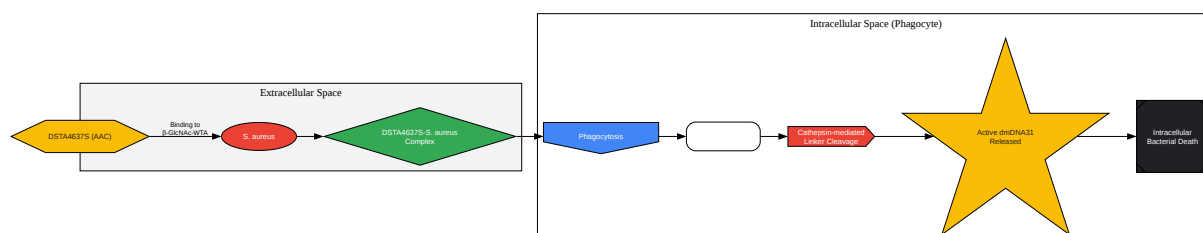
The most prominent application of **dmDNA31** is as the cytotoxic component of the AAC DSTA4637S (also known as RG7861). This conjugate is engineered to specifically target and

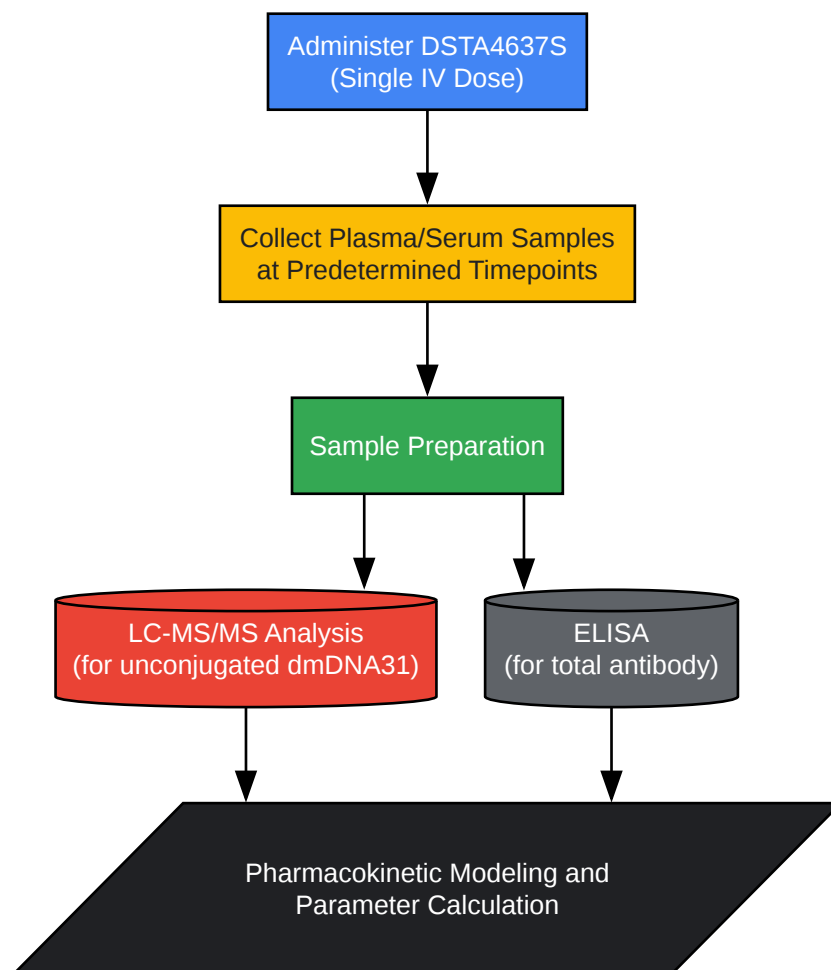
eliminate intracellular *S. aureus*, which are often shielded from conventional antibiotics.[1][3][5]

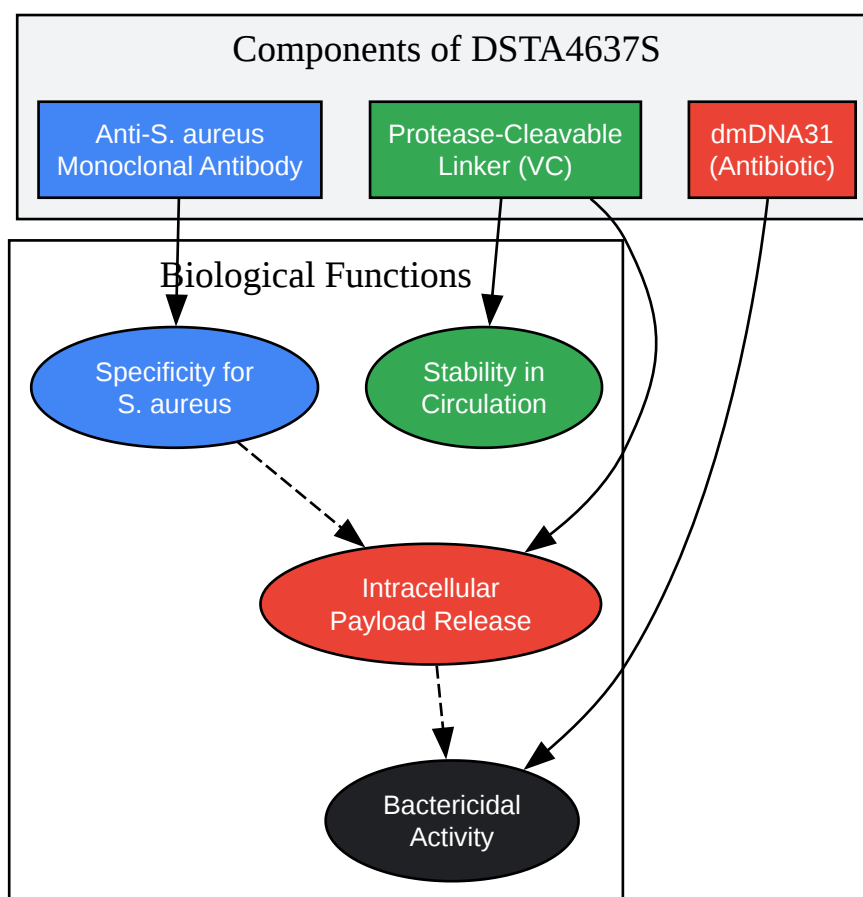
The AAC consists of a humanized monoclonal antibody that targets β -N-acetylglucosamine (β -GlcNAc) residues on the wall teichoic acid of *S. aureus*. [1][4] This antibody is connected to **dmDNA31** via a protease-cleavable valine-citrulline (VC) linker.[1]

Signaling Pathway and Cellular Mechanism of DSTA4637S

The mechanism of action for the DSTA4637S antibody-antibiotic conjugate is a multi-step process designed for targeted intracellular delivery of **dmDNA31**.







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- To cite this document: BenchChem. [The Biological Activity of dmDNA31: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559173#dmdna31-biological-activity]

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